

What are the physical and chemical properties of sodium ethenesulfonate?

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Compound of Interest

Compound Name: Sodium ethenesulfonate

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Sodium Ethenesulfonate: A Comprehensive Technical Review

For Researchers, Scientists, and Drug Development Professionals

Sodium ethenesulfonate, also known as sodium vinylsulfonate, is a versatile organosulfur compound with significant applications across various scientific and industrial domains. Its unique bifunctional structure, featuring a reactive vinyl group and a polar sulfonate group, makes it a valuable monomer for polymerization and an intermediate in organic synthesis. This guide provides an in-depth overview of its physical and chemical properties, supported by experimental methodologies and logical workflows.

Core Physical and Chemical Properties

The fundamental properties of **sodium ethenesulfonate** are summarized below, providing a clear reference for laboratory and development applications.

Property	Value	Citations
Molecular Formula	C ₂ H ₃ NaO ₃ S	[1][2][3]
Molecular Weight	~130.10 g/mol	[1][2][4]
CAS Number	3039-83-6	[1][2][3]
Appearance	Colorless to light yellow liquid (commonly as a 25-30% aqueous solution)	[1][2]
Melting Point	-20 °C	[1][2][5]
Boiling Point	100 °C (at 101,325 Pa)	[1][2][5]
Density	1.176 g/mL at 25 °C	[1][2][3]
Refractive Index	n ₂₀ /D 1.376	[1][2]
pKa	-2.71 at 20 °C	[1][2][5]
LogP (octanol/water)	-1.01 at 20 °C	[1][5]
Vapor Pressure	0 Pa at 25 °C	[1][2][5]
Water Solubility	Highly soluble	[1][2][3]
Methanol Solubility	Slightly soluble	[1][2][5]
Organic Solvent Solubility	Generally poor	[1]

Chemical Reactivity and Stability

Sodium ethenesulfonate's chemical behavior is largely dictated by its activated carbon-carbon double bond.[2] This high reactivity allows it to readily participate in various chemical reactions.

Key Reactions:

- **Addition Reactions:** The double bond is susceptible to nucleophilic attack. For instance, it reacts with ammonia to form 2-aminoethanesulfonic acid (taurine).[2]

- Polymerization: It serves as a monomer in the production of polyvinylsulfonic acid and other copolymers.[1][2] These polymers are notable for their use as ion-conductive membranes in fuel cells and as photoresists in the electronics industry.[2]

Stability:

The compound is stable under normal ambient conditions.[1][3] For long-term storage, it is recommended to keep it at 2-8°C under an inert atmosphere, such as nitrogen or argon.[1][2] It is also noted to be light-sensitive and should be stored accordingly to prevent degradation.[1][2] **Sodium ethenesulfonate** is incompatible with strong oxidizing agents.[1][3]

Experimental Protocols

The determination of the physicochemical properties of **sodium ethenesulfonate** relies on standardized experimental procedures. Below are detailed methodologies for key experiments.

Determination of Solubility

A qualitative assessment of solubility in various solvents can be performed to understand the compound's polarity.

- Objective: To determine the solubility of **sodium ethenesulfonate** in polar (e.g., water) and non-polar (e.g., kerosene) solvents.
- Apparatus: Test tubes, spatula, vortex mixer (optional).
- Procedure:
 - Label two separate test tubes.
 - Add a standardized volume of deionized water to the first test tube and an equal volume of the non-polar solvent to the second.
 - Introduce a small, measured amount of **sodium ethenesulfonate** into each test tube.
 - Agitate both test tubes vigorously for a set period to facilitate dissolution.

- Observe and record the extent to which the compound has dissolved in each solvent, noting if the resulting solution is clear, cloudy, or if solid remains.[\[2\]](#)

Melting Point Determination

The capillary method is a standard technique for determining the melting point of a solid substance.[\[5\]](#)[\[6\]](#)

- Objective: To determine the temperature range over which **sodium ethenesulfonate** transitions from a solid to a liquid.
- Apparatus: Melting point apparatus (e.g., Mel-Temp), capillary tubes, thermometer.
- Procedure:
 - Ensure the sample is in a finely powdered, dry state.[\[6\]](#)
 - Pack a small amount of the sample into a capillary tube to a height of 1-2 cm.[\[7\]](#)
 - Place the capillary tube into the heating block of the melting point apparatus.
 - Heat the sample rapidly to obtain an approximate melting point, then allow the apparatus to cool.
 - Perform a second, more precise measurement by heating at a slower rate (e.g., 2 °C/min) as the temperature approaches the approximate melting point.
 - Record the temperature at which the substance first begins to melt (t1) and the temperature at which it is completely molten (t2). The melting point is reported as this range.[\[7\]](#)

pKa Determination by Potentiometric Titration

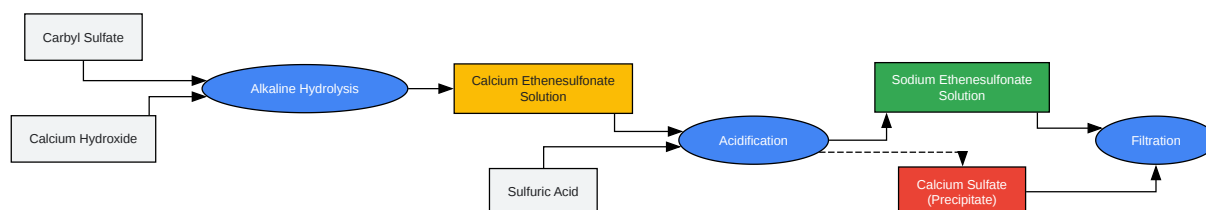
Potentiometric titration is a highly precise method for determining the acid dissociation constant (pKa).[\[8\]](#)

- Objective: To determine the pKa of ethenesulfonic acid by titrating its sodium salt.

- Apparatus: Potentiometer with a pH electrode, burette, magnetic stirrer, reaction vessel.
- Procedure:
 - Calibrate the pH meter using standard buffer solutions.[\[9\]](#)
 - Prepare a solution of **sodium ethenesulfonate** of a known concentration (e.g., 1 mM) in deionized water.[\[9\]](#)
 - To ensure a constant ionic strength, 0.15 M potassium chloride can be added to the solution.[\[9\]](#)
 - Purge the solution with an inert gas like nitrogen to remove dissolved carbon dioxide.[\[9\]](#)
 - Place the solution in the reaction vessel with the pH electrode immersed and stir continuously.
 - Titrate the solution with a standardized solution of a strong acid (e.g., 0.1 M HCl), adding the titrant in small, precise increments.
 - Record the pH value after each addition of titrant.
 - Plot the pH versus the volume of titrant added. The pKa can be determined from the inflection point of the resulting titration curve.[\[10\]](#)

Logical Workflow and Visualization

The industrial synthesis of **sodium ethenesulfonate** can be visualized as a multi-step chemical process. The following diagram, generated using Graphviz, illustrates a common synthetic route.



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Caption: Synthesis of **Sodium Ethenesulfonate**.

This technical guide provides a foundational understanding of the physical and chemical properties of **sodium ethenesulfonate**, intended to aid researchers and professionals in its application and development. The provided experimental protocols offer a starting point for the verification and further characterization of this compound.

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